

# Overview of Sesquiterpene Types and Properties

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## Compound Focus: alpha-Calacorene

CAS No.: 21391-99-1

Cat. No.: S595768

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Sesquiterpene Type / Example	Natural Source	Key Properties / Biological Activities
Sesquiterpene Lactones (e.g., EPD) [1]	<i>Calomeria amaranthoides</i> (plant)	Cytotoxic activity against human cancer cell lines (e.g., ovarian cancer) [1].
Sesquiterpene Lactones (e.g., Germacranolides) [2]	<i>Neurolaena lobata</i> (plant)	Noteworthy antiproliferative activity against human cervical cancer cells [2].
Monocyclic (e.g., $\alpha$ -Bisabolol) [3]	<i>Padina gymnospora</i> (brown algae)	Anti-biofilm, neuroprotective effects, mitigation of Alzheimer's disease pathology [3].
Bicyclic (e.g., $\beta$ -Caryophyllene) [4]	Various plants (e.g., <i>Cannabis sativa</i> )	Induces oxidative stress in neuronal cells; potential for neuroprotective studies [4].
Bound Form Terpenes [5]	Fruit peels (e.g., watermelon), corn silk	Odorless, high stability and water-solubility; act as aroma precursors [5].

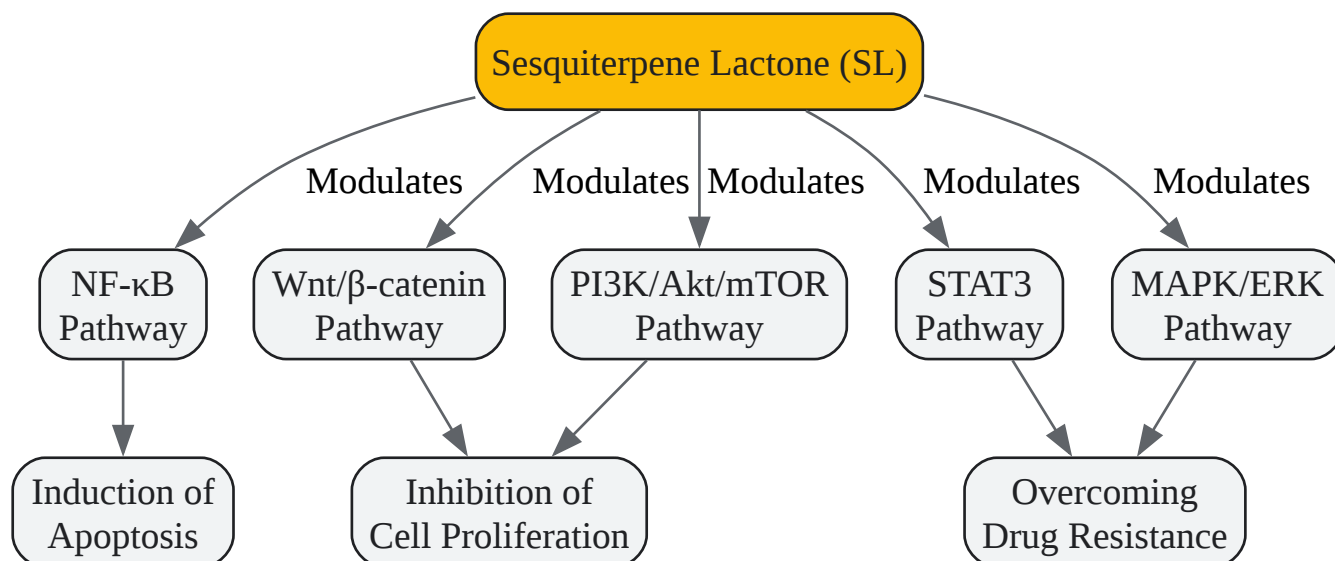
## Methodologies for Sesquiterpene Research

Although not specific to **alpha-Calacorene**, the experimental workflows from these studies can serve as a reference for your own research.

- **General Workflow for Isolation and Analysis [2]:**
  - **Extraction:** Plant material is percolated with methanol at room temperature.
  - **Partitioning:** The concentrated extract is partitioned using solvents like petroleum ether, dichloromethane, and ethyl acetate to separate compounds by polarity.
  - **Isolation:** The dichloromethane fraction is further separated using techniques like column chromatography on polyamide or silica gel.
  - **Structure Elucidation:** Isolated compounds are identified using High-Resolution Mass Spectrometry (HR-ESIMS) and 1D/2D NMR spectroscopy. Absolute configuration is determined by methods like TDDFT-ECD calculations and chiral HPLC analysis [2].
- **Analysis of Bound Terpenes [5]:**
  - **Extraction:** Plant tissue is extracted using a polar medium like acetone.
  - **Hydrolysis:** The extract undergoes acid hydrolysis to break glycosidic bonds, releasing free terpenes from their bound forms.
  - **Analysis:** The freed terpenes are analyzed using Solid Phase Microextraction coupled with Gas Chromatography-Mass Spectrometry (SPME/GC-MS) [5].
- **Cancer Cell Line Profiling [1]:**
  - **Screening:** Synthetic and natural compounds are profiled against a panel of over 100 human cancer cell lines representing various malignancies.
  - **Viability Assay:** Cell viability is measured to determine the half-maximal inhibitory concentration (IC<sub>50</sub>) values.
  - **Profile Comparison:** The sensitivity profiles of different compounds are compared using statistical methods like Pearson correlation to assess similarity [1].

## Research Trends and Pathways

Sesquiterpene lactones, a major class of sesquiterpenes, are known to modulate several key signaling pathways in cancer, as illustrated in the following diagram:



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Key signaling pathways modulated by sesquiterpene lactones in cancer research [6].

## How to Proceed with alpha-Calacorene Research

Given the lack of direct data, I suggest these approaches to find the information you need:

- **Refine your search strategy:** Broaden your search to include terms like "calacorene" without the "alpha-" prefix, or explore general databases of terpene chemistry.
- **Consult specialized resources:** Search in chemical compound databases using the specific CAS number or molecular structure of **alpha-Calacorene**.
- **Explore analytical techniques:** The methodologies summarized above, particularly GC-MS and NMR analysis [5] [2], are standard for characterizing unknown sesquiterpene properties and can be applied to your compound.

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## References

1. Synthesis & Configuration of Sesquiterpene Lactone EPD [pmc.ncbi.nlm.nih.gov]
2. Isolation, Structure Determination of Sesquiterpenes from ... [pmc.ncbi.nlm.nih.gov]
3. Sesquiterpenes from Brown Algae - PMC [pmc.ncbi.nlm.nih.gov]
4. Sesquiterpene-evoked phytochemical toxicity in PC12 ... [sciencedirect.com]
5. Analysis of Bound Form Terpenes in Different Agricultural ... [pmc.ncbi.nlm.nih.gov]
6. Research advances in natural sesquiterpene lactones [pmc.ncbi.nlm.nih.gov]

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